

Physicochemical Properties of Docosyl Methane Sulfonate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Docosyl methane sulfonate

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Docosyl methane sulfonate, also known as behenyl methanesulfonate, is a long-chain alkyl ester of methanesulfonic acid. As a lipophilic compound, its physicochemical properties are of significant interest in various fields, including pharmaceutical sciences for drug delivery applications and in the chemical industry as a specialty surfactant or intermediate. This technical guide provides a comprehensive overview of the known and estimated physicochemical properties of **Docosyl methane sulfonate**, alongside detailed experimental protocols for its synthesis and characterization.

Core Physicochemical Data

Quantitative data for **Docosyl methane sulfonate** is not extensively reported in publicly available literature. The following tables summarize the available data and provide estimated values based on trends observed in homologous short-chain alkyl methanesulfonates.

Table 1: General Properties of **Docosyl Methane Sulfonate**

Property	Value	Source
CAS Number	123253-22-5	[1][2]
Molecular Formula	C ₂₃ H ₄₈ O ₃ S	[1]
Molecular Weight	404.69 g/mol	[1]
IUPAC Name	Docosyl methanesulfonate	
Synonyms	Behenyl methanesulfonate	

Table 2: Estimated Physicochemical Properties of **Docosyl Methane Sulfonate**

Property	Estimated Value	Basis for Estimation
Melting Point (°C)	65 - 75	Increasing trend with alkyl chain length (Methyl: 20°C, Dodecyl: solid at RT). Docosanol (C22 alcohol) melts at 70-73°C.
Boiling Point (°C)	> 400 (at 760 mmHg)	Significant increase with alkyl chain length. Likely to decompose before boiling at atmospheric pressure.
Solubility	Insoluble in water. Soluble in non-polar organic solvents (e.g., hexane, chloroform).	Long alkyl chain imparts high lipophilicity. Shorter-chain alkyl methanesulfonates show decreasing water solubility with increasing chain length.
Density (g/cm ³)	~0.9	Expected to be slightly less dense than water, similar to other long-chain alkanes and esters.

Experimental Protocols

The following sections detail generalized experimental methodologies for the synthesis and characterization of **Docosyl methane sulfonate**, adapted from standard procedures for alkyl methanesulfonates.

Synthesis of Docosyl Methane Sulfonate

A common method for the synthesis of alkyl methanesulfonates is the reaction of the corresponding alcohol with methanesulfonyl chloride in the presence of a base.

Materials:

- Docosanol (Behenyl alcohol)
- Methanesulfonyl chloride
- Triethylamine (or other suitable base)
- Dichloromethane (or other suitable anhydrous solvent)
- Anhydrous magnesium sulfate
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve docosanol in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine to the solution, followed by the dropwise addition of methanesulfonyl chloride.
- Allow the reaction mixture to stir at 0 °C for 30 minutes and then warm to room temperature, stirring for an additional 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, quench the reaction by adding saturated sodium bicarbonate solution.
- Separate the organic layer and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **Docosyl methane sulfonate** by recrystallization or column chromatography.

Characterization of Docosyl Methane Sulfonate

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **Docosyl methane sulfonate**.

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methanesulfonyl group (a singlet around 3.0 ppm), the methylene group attached to the sulfonate oxygen (a triplet around 4.2 ppm), and the long alkyl chain (a series of multiplets between 0.8 and 1.7 ppm).
- ^{13}C NMR: The carbon NMR spectrum will show a signal for the methyl carbon of the methanesulfonyl group (around 37 ppm), the carbon of the methylene group attached to the sulfonate oxygen (around 70 ppm), and a series of signals for the carbons of the docosyl chain.

2. Mass Spectrometry (MS)

Mass spectrometry can be used to confirm the molecular weight and fragmentation pattern of **Docosyl methane sulfonate**.

- Technique: Gas Chromatography-Mass Spectrometry (GC-MS) or Electrospray Ionization-Mass Spectrometry (ESI-MS) can be employed.
- Expected Fragmentation: The mass spectrum will likely show the molecular ion peak $[\text{M}]^+$ or $[\text{M}+\text{H}]^+$, along with characteristic fragment ions corresponding to the loss of the methanesulfonyl group and fragmentation along the alkyl chain.

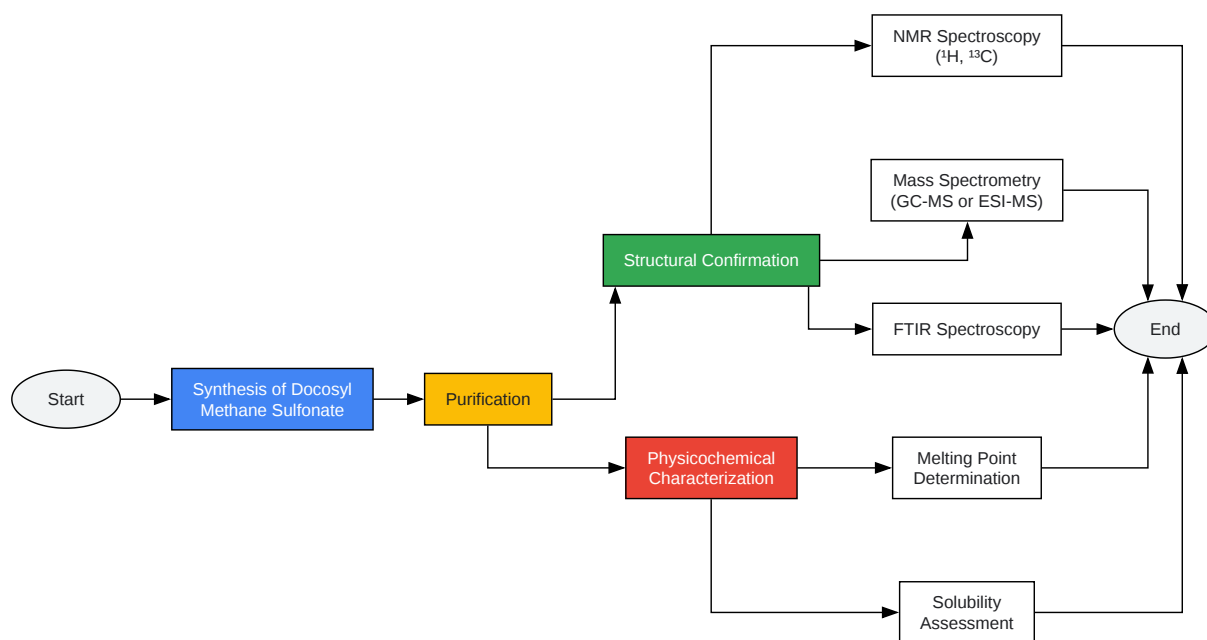
3. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy can identify the functional groups present in the molecule.

- Expected Peaks:
 - Strong, asymmetric and symmetric S=O stretching vibrations around 1350 cm^{-1} and 1175 cm^{-1} , respectively.
 - C-H stretching vibrations of the alkyl chain around $2850\text{-}2960\text{ cm}^{-1}$.
 - S-O-C stretching vibration around $900\text{-}1000\text{ cm}^{-1}$.

Logical Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and characterization of **Docosyl methane sulfonate**.



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Caption: General workflow for the synthesis and characterization of **Docosyl methane sulfonate**.

This technical guide provides a foundational understanding of the physicochemical properties of **Docosyl methane sulfonate** for researchers and professionals in drug development and chemical sciences. The provided experimental protocols offer a starting point for the synthesis and characterization of this long-chain alkyl methanesulfonate. Further experimental validation is recommended to determine the precise physicochemical parameters.

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References

- [1. DOCOSYL METHANE SULFONATE | 123253-22-5 | INDOFINE Chemical Company \[indofinechemical.com\]](#)
- [2. 123253-22-5|Docosyl methanesulfonate|BLD Pharm \[bldpharm.com\]](#)
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